

# 3-Fluorobenzotrifluoride CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Fluorobenzotrifluoride

Cat. No.: B140190

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## An In-depth Technical Guide to 3-Fluorobenzotrifluoride

This technical guide provides comprehensive information on **3-Fluorobenzotrifluoride**, tailored for researchers, scientists, and professionals in drug development. It covers its fundamental chemical properties, detailed experimental protocols for its synthesis and key reactions, and visual representations of these processes.

## Core Chemical Data

**3-Fluorobenzotrifluoride**, also known as 1-fluoro-3-(trifluoromethyl)benzene, is a fluorinated aromatic compound with significant applications in chemical synthesis.

### Chemical Identifiers and Properties

Property	Value
CAS Number	401-80-9[1][2][3][4][5][6]
Molecular Formula	C7H4F4[1][3][4][7]
Molecular Weight	164.10 g/mol [1][2][3][4][8]
Synonyms	1-Fluoro-3-(trifluoromethyl)benzene, $\alpha,\alpha,\alpha,3$ -Tetrafluorotoluene[2][3][5]
Appearance	Clear, colorless to light yellow liquid[3][6]
Density	1.302 g/mL at 25 °C[1][2][6]
Boiling Point	101-102 °C[1][2][6]
Melting Point	-81.5 °C[1][6]
Refractive Index	n <sub>20/D</sub> 1.4[1][2][6]
Flash Point	45 °F (7 °C)[1][2]

## Experimental Protocols

Detailed methodologies for the synthesis of **3-Fluorobenzotrifluoride** and its application in subsequent reactions are outlined below.

### Protocol 1: Synthesis of 3-Fluorobenzotrifluoride via Balz-Schiemann Reaction

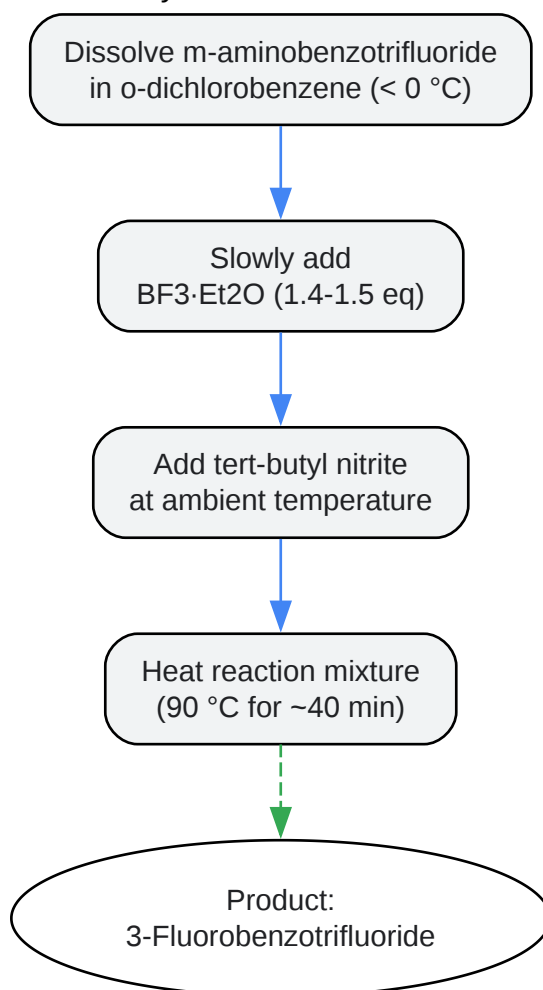
This protocol describes the synthesis of **3-Fluorobenzotrifluoride** from m-aminobenzotrifluoride.

Methodology:

- Preparation: Equip a three-necked round-bottomed flask with a reflux condenser, thermocouple, and a stirring system.
- Initial Reaction: Dissolve m-aminobenzotrifluoride in a solvent such as o-dichlorobenzene or benzonitrile. Maintain the reaction temperature below 0 °C.

- Addition of Reagents: Slowly add 1.4-1.5 molar equivalents of Boron trifluoride diethyl etherate ( $\text{BF}_3 \cdot \text{Et}_2\text{O}$ ) or Boron trifluoride dihydrate ( $\text{BF}_3 \cdot 2\text{H}_2\text{O}$ ).
- Diazotization: Add tert-butyl nitrite, dissolved in the same solvent, to the reaction mixture at ambient temperature.<sup>[1][2]</sup>
- Thermal Decomposition: Heat the reaction medium to 90 °C for approximately 40 minutes to facilitate the thermal decomposition of the diazonium salt intermediate, yielding **3-Fluorobenzotrifluoride**.<sup>[1]</sup>

#### Workflow for the Synthesis of 3-Fluorobenzotrifluoride



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Synthesis of **3-Fluorobenzotrifluoride** Workflow

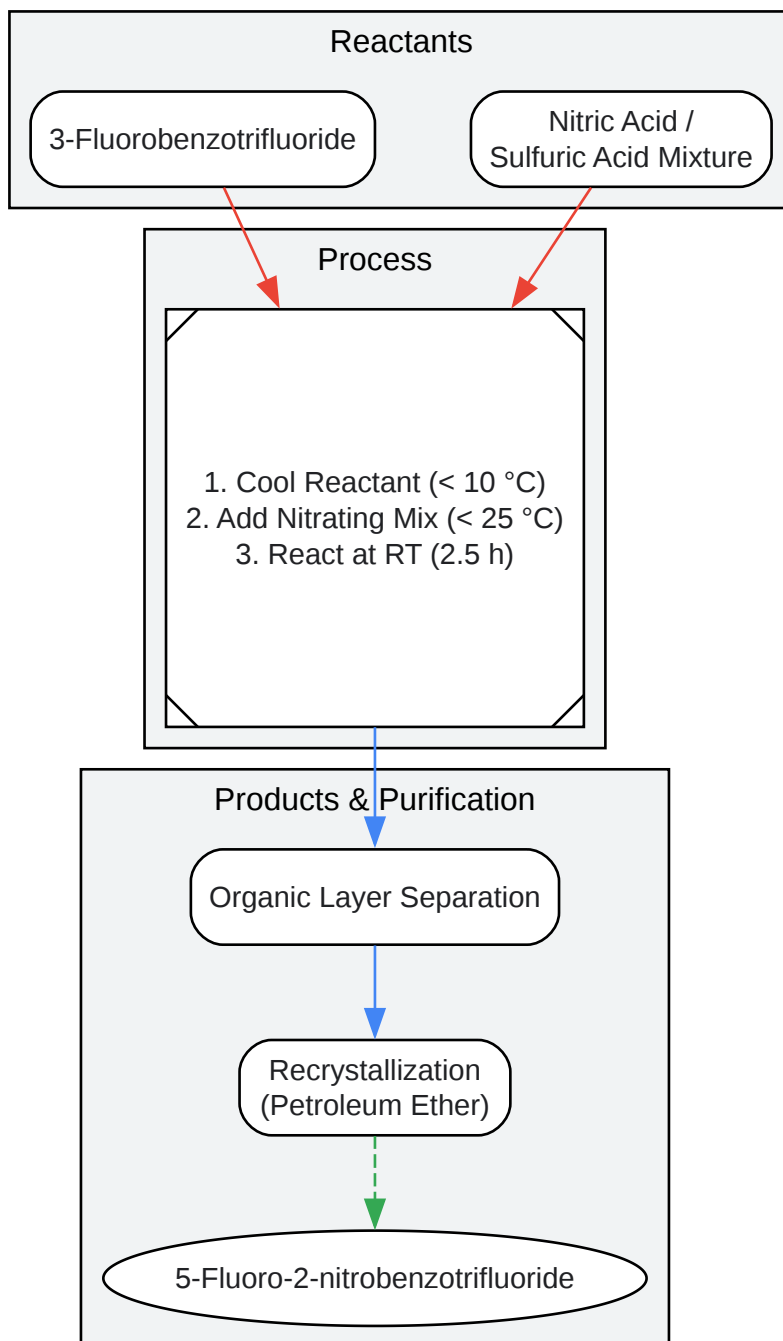
## Protocol 2: Nitration of 3-Fluorobenzotrifluoride

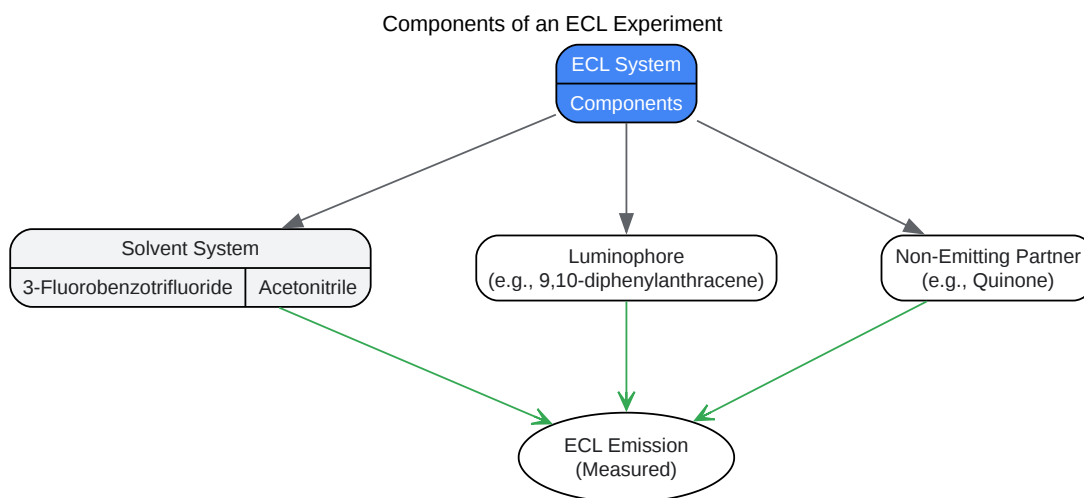
This protocol details the nitration of **3-Fluorobenzotrifluoride** to produce 5-fluoro-2-nitrobenzotrifluoride, a key intermediate in organic synthesis.[9]

### Methodology:

- **Cooling:** Cool the reactant, **3-Fluorobenzotrifluoride**, in a reaction kettle to below 10 °C.
- **Reagent Addition:** Prepare a nitrating mixture of nitric acid and concentrated sulfuric acid. Add this mixture dropwise into the reaction kettle under vigorous stirring. The molar ratio of the nitrating mixture to **3-Fluorobenzotrifluoride** should be between 1.1:1 and 1.5:1.
- **Temperature Control:** Throughout the addition, ensure the reaction temperature does not exceed 25 °C.[9]
- **Reaction:** After the addition is complete, allow the reaction to proceed at room temperature for 2.5 hours.
- **Work-up:** Cool the mixture and separate the organic layer.
- **Purification:** The crude product is purified by freezing and recrystallization from petroleum ether or n-hexane, followed by filtration and drying to yield the final product.[9]

## Nitration of 3-Fluorobenzotrifluoride





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